

Spectroscopic Data of 4-sec-Butoxy-2-butanone: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-sec-Butoxy-2-butanone

CAS No.: 57545-63-8

Cat. No.: B1348649

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Introduction

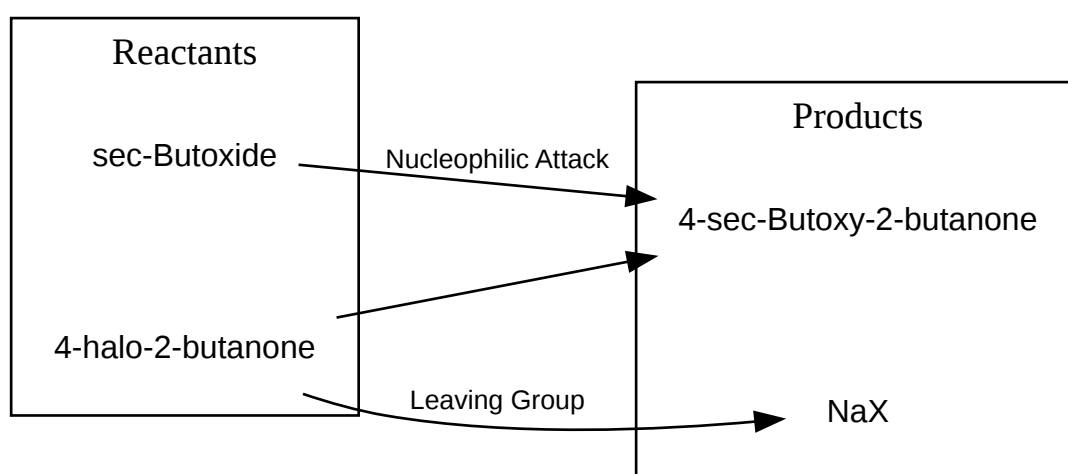
4-sec-Butoxy-2-butanone is a ketone and an ether, presenting a bifunctional molecular architecture of interest in various chemical syntheses. Its utility as a building block or intermediate necessitates unambiguous structural confirmation and purity assessment, for which spectroscopic methods are indispensable. This guide provides a detailed technical overview of the expected spectroscopic data for **4-sec-butoxy-2-butanone**, including Proton Nuclear Magnetic Resonance (^1H NMR), Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

The structural elucidation of **4-sec-butoxy-2-butanone** through these techniques relies on the fundamental principles of nuclear spin, molecular vibrations, and mass-to-charge ratio, respectively. Each method offers unique insights into the molecular framework, and a combinatorial approach provides the highest level of confidence in structural assignment. This guide is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the spectroscopic properties of this and similar molecules.

Molecular Structure and Synthesis Context

The molecular structure of **4-sec-butoxy-2-butanone** is foundational to interpreting its spectroscopic data. Understanding its likely synthetic origin provides context for potential impurities that may be observed.

A common and efficient method for the synthesis of such alkoxy ketones is the Williamson ether synthesis.^{[1][2][3][4][5]} This SN2 reaction involves the nucleophilic attack of an alkoxide on a primary alkyl halide. In the context of **4-sec-butoxy-2-butanone**, this would likely involve the reaction of sodium sec-butoxide with a 4-halo-2-butanone.



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Figure 1: Williamson Ether Synthesis of **4-sec-Butoxy-2-butanone**.

Spectroscopic analysis is crucial to confirm the successful formation of the ether linkage and the retention of the ketone functionality, as well as to identify any unreacted starting materials or byproducts from potential side reactions.

Proton Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

¹H NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms in a molecule. The predicted ¹H NMR spectrum of **4-sec-butoxy-2-butanone** would exhibit distinct signals for each unique proton environment. Based on the analysis of structurally similar compounds such as 4-methoxy-2-butanone^[6] and 4-ethoxy-2-butanone^[7], the following spectral features are anticipated.

Predicted ^1H NMR Data for **4-sec-Butoxy-2-butanone**:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 3.6	m	1H	CH-O
~ 3.5	t	2H	O-CH ₂
~ 2.7	t	2H	CH ₂ -C=O
~ 2.1	s	3H	CH ₃ -C=O
~ 1.5	m	2H	CH ₂ -CH ₃
~ 1.2	d	3H	CH-CH ₃
~ 0.9	t	3H	CH ₂ -CH ₃

Interpretation:

- The methine proton (CH-O) of the sec-butoxy group is expected to be the most deshielded of the aliphatic protons attached to carbon, appearing as a multiplet around 3.6 ppm due to coupling with the adjacent methylene and methyl protons.
- The methylene protons adjacent to the ether oxygen (O-CH₂) are expected to resonate as a triplet around 3.5 ppm, coupled to the adjacent methylene group.
- The methylene protons adjacent to the carbonyl group (CH₂-C=O) will also be deshielded and appear as a triplet around 2.7 ppm.
- A sharp singlet for the methyl protons of the acetyl group (CH₃-C=O) is anticipated around 2.1 ppm, as there are no adjacent protons to cause splitting.
- The methylene protons of the ethyl group within the sec-butoxy moiety are expected as a multiplet around 1.5 ppm.
- The methyl protons of the sec-butoxy group that are attached to the chiral center will appear as a doublet around 1.2 ppm, coupled to the methine proton.

- The terminal methyl protons of the ethyl group in the sec-butoxy moiety will resonate as a triplet around 0.9 ppm.

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule. For **4-sec-butoxy-2-butanone**, eight distinct signals are expected in the proton-decoupled spectrum, corresponding to the eight carbon atoms in unique chemical environments. The predicted chemical shifts are based on data from analogous compounds like 4-methoxy-2-butanone[8] and 4-ethoxy-2-butanone.[9]

Predicted ^{13}C NMR Data for **4-sec-Butoxy-2-butanone**:

Chemical Shift (δ , ppm)	Assignment
~ 208	C=O
~ 75	CH-O
~ 65	O-CH ₂
~ 45	CH ₂ -C=O
~ 30	CH ₃ -C=O
~ 29	CH ₂ -CH ₃
~ 19	CH-CH ₃
~ 10	CH ₂ -CH ₃

Interpretation:

- The carbonyl carbon (C=O) is the most deshielded and will appear at a characteristic downfield shift of approximately 208 ppm.
- The methine carbon of the sec-butoxy group (CH-O) will be found around 75 ppm.
- The methylene carbon adjacent to the ether oxygen (O-CH₂) is expected at roughly 65 ppm.

- The methylene carbon adjacent to the carbonyl group ($\text{CH}_2\text{-C=O}$) will resonate around 45 ppm.
- The remaining aliphatic carbons will appear in the upfield region of the spectrum, with the acetyl methyl carbon ($\text{CH}_3\text{-C=O}$) around 30 ppm, the methylene carbon of the ethyl group at approximately 29 ppm, the methyl carbon attached to the chiral center near 19 ppm, and the terminal methyl carbon of the ethyl group being the most shielded at around 10 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **4-sec-butoxy-2-butanone** will be dominated by absorptions corresponding to the C=O and C-O bonds.

Predicted IR Absorption Bands for **4-sec-Butoxy-2-butanone**:

Wavenumber (cm^{-1})	Intensity	Assignment
2970-2850	Strong	C-H stretching (alkane)
~ 1715	Strong, Sharp	C=O stretching (ketone)
~ 1100	Strong	C-O stretching (ether)

Interpretation:

- A strong, sharp absorption band around 1715 cm^{-1} is the most characteristic feature, indicative of the carbonyl (C=O) stretching vibration of a saturated ketone.
- Another strong absorption is expected around 1100 cm^{-1} , corresponding to the C-O stretching vibration of the ether linkage.
- The region between 2970 and 2850 cm^{-1} will show strong C-H stretching vibrations from the various alkyl groups in the molecule.

Mass Spectrometry (MS)

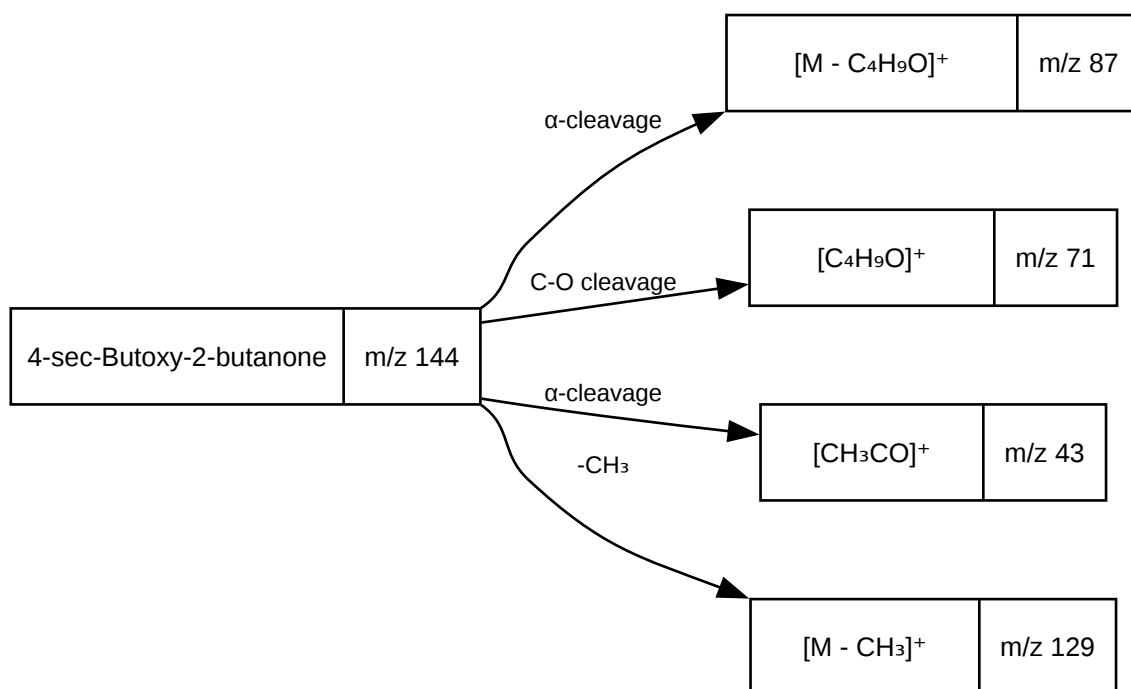
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization. For **4-sec-butoxy-2-butanone**, with a molecular weight of 144.21 g/mol, the electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M^+) and several characteristic fragment ions. Predicted data from PubChemLite suggests the monoisotopic mass to be 144.11504 Da.[\[10\]](#)

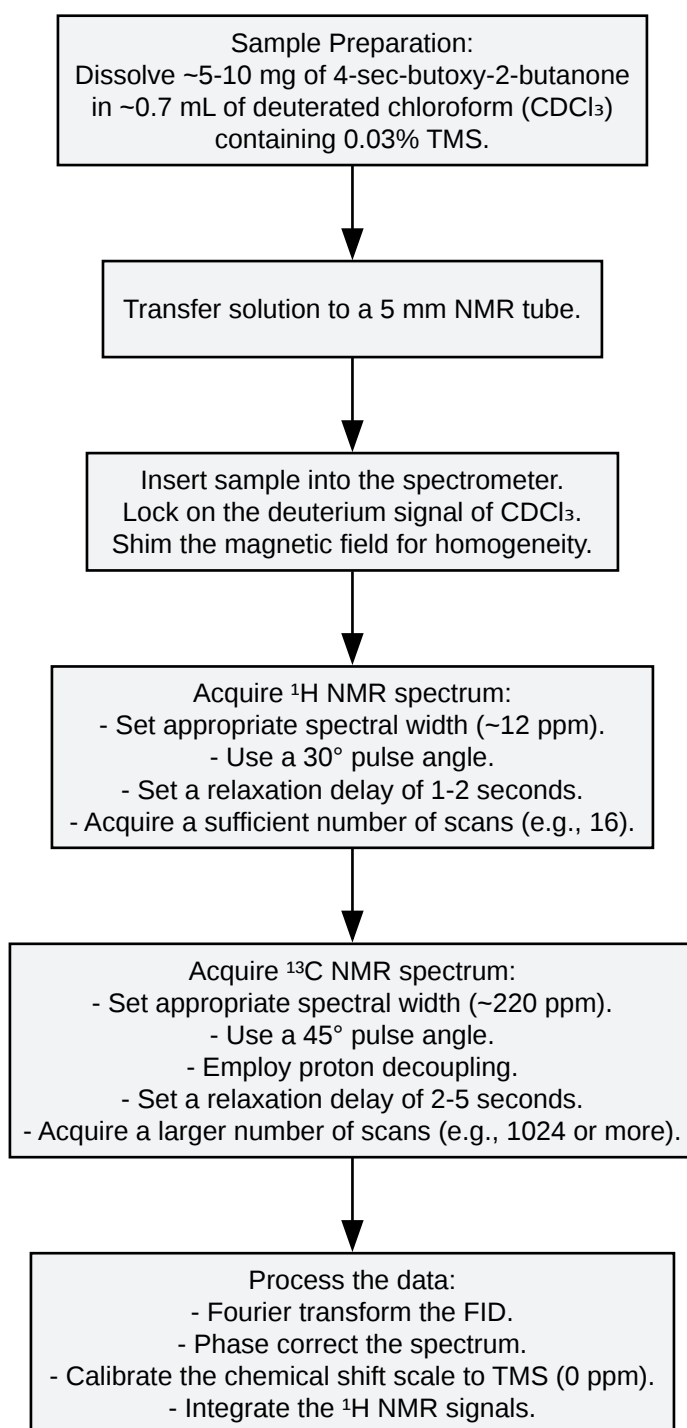
Predicted Mass Spectrometry Data for **4-sec-Butoxy-2-butanone**:

m/z	Proposed Fragment
144	$[M]^+$
129	$[M - CH_3]^+$
115	$[M - C_2H_5]^+$
87	$[M - C_4H_9O]^+$ or $[CH_3COCH_2CH_2O]^+$
71	$[C_4H_9O]^+$
57	$[C_4H_9]^+$
43	$[CH_3CO]^+$ (base peak)

Interpretation and Fragmentation Pathway:

The fragmentation of **4-sec-butoxy-2-butanone** in an EI mass spectrometer is likely to proceed through several pathways, including alpha-cleavage and cleavage of the C-O bond.





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Figure 3: Workflow for ¹H and ¹³C NMR Spectroscopy.

Attenuated Total Reflectance-Fourier Transform Infrared (ATR-FTIR) Spectroscopy

- **Background Spectrum:** Record a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum to remove interferences from the instrument and ambient atmosphere. [11][12][13][14]2. **Sample Application:** Place a small drop of neat **4-sec-butoxy-2-butanone** directly onto the ATR crystal.
- **Pressure Application:** If using a solid sample accessory, apply gentle pressure to ensure good contact between the sample and the crystal. For a liquid, this is generally not necessary.
- **Spectrum Acquisition:** Acquire the sample spectrum over the range of 4000-400 cm^{-1} . Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The software automatically performs a background correction. The resulting spectrum should be analyzed for the characteristic absorption bands.

Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a dilute solution of **4-sec-butoxy-2-butanone** in a volatile solvent (e.g., methanol or dichloromethane) into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification. [15][16][17][18]2. **Ionization:** In the ion source, the sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of each ion at a specific m/z value.
- **Spectrum Generation:** The data is plotted as a mass spectrum, showing the relative abundance of each fragment ion versus its m/z .

Conclusion

The spectroscopic data presented in this guide, including ^1H NMR, ^{13}C NMR, IR, and MS, provide a comprehensive and self-validating system for the structural confirmation of **4-sec-butoxy-2-butanone**. By understanding the predicted chemical shifts, coupling patterns, characteristic absorptions, and fragmentation pathways, researchers can confidently identify

this molecule and assess its purity. The experimental protocols outlined provide a foundation for obtaining high-quality data. This in-depth guide serves as a valuable resource for scientists and professionals engaged in chemical synthesis and analysis.

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